

Chemical Identity & Structural Characteristics

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Compound Focus: Icariside F2

CAS No.: 115009-57-9

Cat. No.: S3220065

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The table below outlines the fundamental chemical information for **Icariside F2** [1] [2] [3].

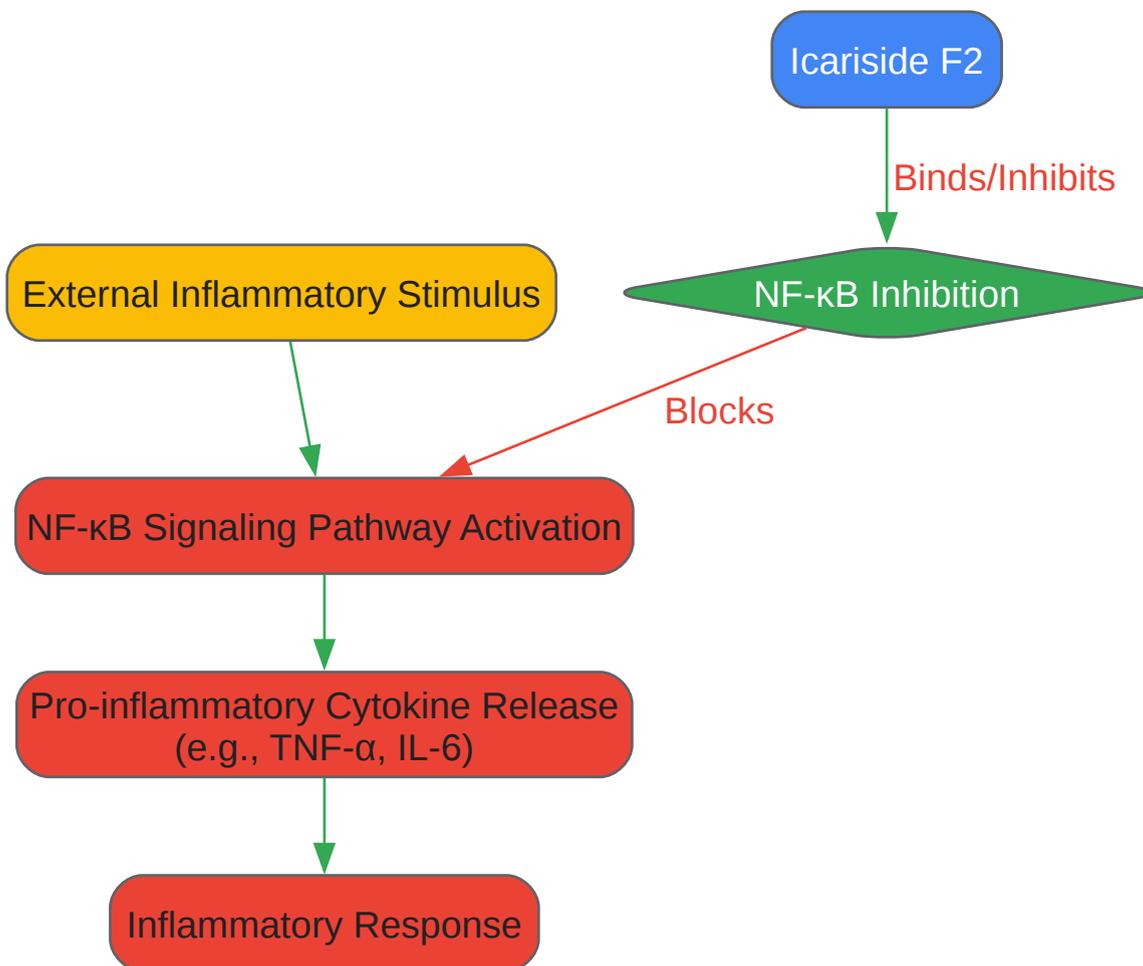
Property	Description
CAS Number	115009-57-9 [1] [2] [3]
Molecular Formula	$C_{18}H_{26}O_{10}$ [1] [2] [3]
Molecular Weight	402.39 g/mol [1] [2] [3]
IUPAC Name	(2R,3S,4S,5R,6R)-2-[[[(2R,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxymethyl]-6-phenylmethoxyoxane-3,4,5-triol [1]
Classification	Aromatic glycoside [1]
Natural Sources	<i>Holmskioldia sanguinea</i> , <i>Pyrus communis</i> (Pear), <i>Eucommia ulmoides</i> Oliver [1] [2]

Pharmacological Activities & Key Data

The primary known pharmacological activity of **Icariside F2** is its potent anti-inflammatory effect through a specific mechanism [1] [2].

Activity	Mechanism / Key Findings	Experimental Model	Quantitative Data (IC ₅₀ /EC ₅₀)
Anti-inflammatory	Inhibition of NF-κB activation, attenuating pro-inflammatory cytokines (TNF-α, IL-6) [1].	<i>In vitro</i> assays [1].	NF-κB Inhibition IC ₅₀ = 16.25 μM [1] [2]
Cytotoxicity	Minimal cytotoxicity at concentrations up to 10 μM, suggesting a favorable therapeutic index [1].	<i>In vitro</i> MTT assay [1].	Not specified beyond 10 μM safety threshold [1].

This NF-κB inhibition mechanism can be visualized as follows:



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Diagram 1: Proposed mechanism of **Icariside F2** inhibiting **NF-κB** pathway to exert anti-inflammatory effects.

Experimental Protocols for Key Assays

For researchers looking to replicate or build upon existing findings, here are summaries of the core methodologies used in the studies.

NF-κB Inhibition Assay

While the exact protocol from the search results is not provided, activity was determined via **standardized in vitro cell-based reporter assays** [1]. The general workflow involves:

- **Cell Culture:** Use of reporter cell lines (e.g., HEK-293 or macrophages) engineered with an NF-κB-responsive luciferase construct.
- **Treatment:** Cells are pre-treated with varying concentrations of **Icariside F2**, followed by stimulation with an NF-κB inducer (e.g., TNF-α or LPS).
- **Detection & Analysis:** After incubation, luciferase activity is measured, which correlates with NF-κB activation. The IC_{50} value is calculated from the dose-response curve [1].

Cytotoxicity Assessment (MTT Assay)

The cytotoxicity of **Icariside F2** was evaluated using the **standard MTT assay** [1].

- **Cell Seeding:** Cells are plated in 96-well plates and allowed to adhere.
- **Compound Treatment:** Cells are treated with a range of **Icariside F2** concentrations.
- **MTT Incubation:** After the treatment period, MTT reagent is added to each well and incubated, allowing viable cells to convert MTT into purple formazan crystals.
- **Solubilization & Measurement:** The crystals are dissolved with a solvent like DMSO, and the absorbance is measured at a specific wavelength (often 490 nm or 570 nm). Cell viability is expressed as a percentage relative to the untreated control group [1].

Research Gaps and Future Directions

Current research on **Icariside F2** is limited and highlights several areas for future investigation [1]:

- **Limited SAR Data:** No structure-activity relationship studies have been conducted to identify which parts of the molecule are critical for its activity.
- **Pharmacokinetic Unknowns:** Its absorption, distribution, metabolism, and excretion properties remain uncharacterized.
- **Lack of In Vivo Validation:** The anti-inflammatory potential and safety of **Icariside F2** have not been confirmed in animal models.

Summary

Icariside F2 is a natural glycoside with a clearly defined chemical structure and a promising *in vitro* profile as a potent and relatively non-cytotoxic NF- κ B inhibitor. However, its pharmacological characterization remains in early stages.

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References

1. Icariside F2 - 115009-57-9 [vulcanchem.com]
2. Icariside F2|CAS 115009-57-9 [dcchemicals.com]
3. Icariside F2 = 90 LC/MS-ELSD, = 90 ... [sigmaaldrich.com]

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